

Technical Guide: Using 3-Propylisoxazole-4-carboxylic Acid as a Heterocyclic Building Block

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Compound of Interest

Compound Name: 3-Propylisoxazole-4-carboxylic acid

CAS No.: 877760-11-7

Cat. No.: B15052762

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Executive Summary & Chemical Profile

3-Propylisoxazole-4-carboxylic acid is a disubstituted isoxazole scaffold characterized by a propyl group at the C3 position and a carboxylic acid at the C4 position. It serves as a critical bioisostere for ortho-disubstituted aromatic rings, offering distinct vectors for substitution that can improve metabolic stability and solubility compared to phenyl analogs.

Key Chemical Data

Property	Value	Notes
CAS Number	877760-11-7	
Formula	C ₇ H ₉ NO ₃	
MW	155.15 g/mol	
Appearance	White to off-white solid	
Melting Point	120–124 °C (est.)	Varies by crystal form/purity
pKa (COOH)	~3.8	More acidic than benzoic acid due to the electron-deficient heterocycle
Solubility	DMSO, MeOH, DMF	Limited solubility in non-polar solvents (Hexane)

Synthetic Accessibility & Regiocontrol

Why this matters: Synthesizing 3,4-disubstituted isoxazoles is historically challenging due to regioselectivity issues. Direct [3+2] cycloaddition of nitrile oxides with propiolates often favors the 3,5-isomer.

Recommended Route: The Enamine Method To guarantee the 3-propyl-4-carboxy regiochemistry, use the condensation of a

-keto ester with dimethylformamide dimethyl acetal (DMF-DMA), followed by cyclization with hydroxylamine.

Step-by-Step Synthesis Protocol

- Enamine Formation:
 - Reagents: Ethyl 3-oxohexanoate (1.0 equiv), DMF-DMA (1.1 equiv).
 - Conditions: Reflux in Toluene or neat at 80°C for 4–6 hours.
 - Mechanism: Formation of Ethyl 2-(dimethylaminomethylene)-3-oxohexanoate.

- Checkpoint: Monitor disappearance of starting material by TLC/LCMS. The intermediate is often a yellow/orange oil.
- Cyclization:
 - Reagents: Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$) (1.1 equiv), EtOH (solvent).
 - Conditions: Reflux for 2–4 hours.
 - Outcome: Selective formation of Ethyl 3-propylisoxazole-4-carboxylate. The amino-methylene directs the nucleophilic attack of hydroxylamine to close the ring exclusively at the 4/5 positions correctly.
- Saponification:
 - Reagents: LiOH or NaOH (2.0 equiv), THF/Water (1:1).
 - Conditions: Stir at RT for 2 hours. Acidify with 1N HCl to pH 2–3 to precipitate the free acid.

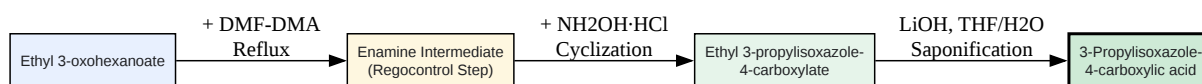


Figure 1: Regioselective Synthesis via Enamine Intermediate

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Core Applications & Protocols

Protocol A: Amide Coupling (Peptidomimetics)

The C4-carboxylic acid is electronically deactivated by the isoxazole ring, making it less reactive than standard aliphatic acids but prone to decarboxylation under harsh conditions. HATU is the preferred coupling reagent to ensure rapid activation at room temperature.

Reagents:

- **3-Propylisoxazole-4-carboxylic acid** (1.0 equiv)

- Amine partner (1.1 equiv)
- HATU (1.2 equiv)
- DIPEA (3.0 equiv)
- Solvent: DMF or DCM

Procedure:

- Dissolve the carboxylic acid in dry DMF (0.1 M).
- Add DIPEA and stir for 5 minutes.
- Add HATU. The solution may turn slightly yellow (activated ester formation). Stir for 10–15 minutes.
- Add the Amine partner.^[1]
- Stir at Room Temperature for 2–4 hours.
- Workup: Dilute with EtOAc, wash with 1N HCl (remove unreacted amine/DIPEA), sat. NaHCO₃, and brine.
 - Note: If the product is polar, avoid aqueous workup and purify directly via reverse-phase prep-HPLC.

Protocol B: Curtius Rearrangement (Access to Amines)

Converting the carboxylic acid to an amine (3-propylisoxazol-4-amine) is valuable because 4-amino-isoxazoles are unstable and hard to synthesize directly. The Curtius rearrangement traps the amine as a stable carbamate (Boc/Cbz) or Urea.

Reagents:

- DPPA (Diphenylphosphoryl azide) (1.1 equiv)
- Triethylamine (TEA) (1.2 equiv)

- Alcohol (t-BuOH for Boc-protection) or Amine (for Urea formation)
- Solvent: Toluene or Dioxane

Procedure:

- Dissolve acid in Toluene. Add TEA and DPPA.
- Stir at RT for 30 mins, then heat to 80°C.
- Observation: Evolution of N₂ gas indicates isocyanate formation.
- Once gas evolution ceases (~1–2 h), add the nucleophile (e.g., excess t-BuOH).
- Reflux for 4–16 hours.
- Result: tert-Butyl (3-propylisoxazol-4-yl)carbamate.

Protocol C: Reduction to Alcohol

The alcohol derivative is a precursor for ether linkages or halogenation (CH₂Cl).

Reagents:

- Borane-THF complex (BH₃·THF) (1.0 M, 2.0 equiv)
- Alternative: CDIs followed by NaBH₄ (safer, milder).

Procedure (BH₃ method):

- Cool solution of acid in THF to 0°C.
- Add BH₃·THF dropwise.
- Allow to warm to RT and stir for 3 hours.
- Quench: Carefully add MeOH (gas evolution!).

- Concentrate and purify.[2] Note: Avoid LAH (Lithium Aluminum Hydride) as it can cleave the N-O bond of the isoxazole ring.

Functionalization Decision Tree

This diagram illustrates the divergent utility of the building block based on the desired pharmacophore.

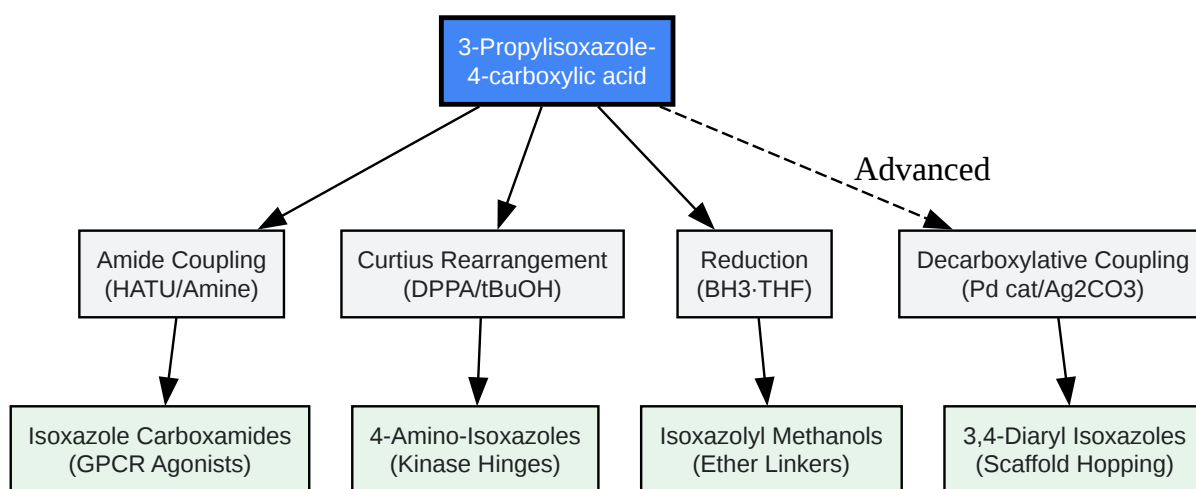


Figure 2: Functionalization Pathways for Drug Discovery

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Storage and Stability

- Hygroscopicity: The acid is moderately hygroscopic. Store in a desiccator.
- Stability: Stable at room temperature. Avoid strong reducing agents (e.g., H₂/Pd, LAH) which will cleave the isoxazole ring to form an amino-enone or amino-alcohol.
- Handling: Irritant. Standard PPE (gloves, goggles) required.

References

- Regioselective Synthesis of Isoxazoles
 - Title: "Regioselective synthesis of 4-substituted isoxazoles"

- Source: Tetrahedron Letters, 2008.
- Context: Establishes the Enamine-DMF-DMA route as the gold standard for 4-carboxy isoxazoles.
- Curtius Rearrangement on Heterocycles
 - Title: "The Curtius Rearrangement: Applic
 - Source: Journal of Medicinal Chemistry.
 - Context: Protocols for DPPA-mediated conversion of heterocyclic acids to amines.
- Isoxazole Bioisosteres
 - Title: "Isoxazoles in Medicinal Chemistry: A Review."
 - Source: European Journal of Medicinal Chemistry.
 - Context: Discusses the metabolic advantages of replacing phenyl rings with 3-propylisoxazoles.
- Commercial Availability Data
 - Source: BLD Pharm / Sigma-Aldrich C
 - Context: Verification of physical properties and commercial building block st

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Sources

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- [2. irinsubria.uninsubria.it \[irinsubria.uninsubria.it\]](#)
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